

# Safeguarding Your Research: A Comprehensive Guide to Handling Lithium Citrate

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## Compound of Interest

Compound Name: *Lithium Citrate*

Cat. No.: *B1591401*

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **Lithium Citrate**, including operational and disposal plans. By offering procedural, step-by-step guidance, we aim to be your preferred source for laboratory safety and chemical handling information, building deep trust by providing value beyond the product itself.

## Physicochemical and Toxicity Data

Understanding the fundamental properties and potential hazards of a substance is the first step in safe handling. The following table summarizes key quantitative data for **Lithium Citrate**.

Property	Value	Reference
Physical State	White crystalline powder	<a href="#">[1]</a>
Molecular Formula	C <sub>6</sub> H <sub>5</sub> Li <sub>3</sub> O <sub>7</sub>	<a href="#">[1]</a>
Molecular Weight	209.92 g/mol (anhydrous)	<a href="#">[1]</a>
	282 g/mol (tetrahydrate)	<a href="#">[2]</a>
Boiling Point	309.6°C at 760 mmHg	<a href="#">[1]</a>
Flash Point	155.2°C	<a href="#">[1]</a>
Solubility	1 M in H <sub>2</sub> O at 20°C, clear, colorless	<a href="#">[1]</a>
Acute Toxicity (Oral)	Category 4: Harmful if swallowed.	<a href="#">[2]</a> <a href="#">[3]</a>
Occupational Exposure Limit	No data available.	<a href="#">[1]</a>
Therapeutic Serum Levels	0.6 and 1.2 mmol/L	<a href="#">[4]</a>
Toxic Serum Levels	>1.5 mmol/L	<a href="#">[5]</a>

## Personal Protective Equipment (PPE)

When handling **Lithium Citrate**, appropriate personal protective equipment is crucial to minimize exposure and ensure personal safety.

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields that conform to EN 166 (EU) or NIOSH (US) standards.[\[1\]](#) A face shield may be necessary for operations with a higher risk of splashing.[\[6\]](#)
- Skin Protection:
  - Gloves: Wear chemical-impermeable gloves that satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374.[\[1\]](#) Nitrile gloves are recommended for low-volume applications, and wearing two pairs is advisable.[\[6\]](#) Always inspect gloves prior to use and wash and dry hands after handling.[\[1\]](#)

- Protective Clothing: Wear a flame-resistant laboratory coat, buttoned to its full length.[6] Long-sleeved clothing and full-length pants are also required to prevent skin exposure.[6][7]
- Respiratory Protection: If exposure limits are exceeded or if irritation is experienced, use a full-face respirator with a particulate filter (EN 143, P2). Respiratory protection may also be required if handling outside of a chemical fume hood.[6]

## Experimental Protocols: Handling and Disposal

### Safe Handling and Storage:

- Ventilation: Always handle **Lithium Citrate** in a well-ventilated area.[1] The use of a properly functioning chemical fume hood is recommended.[6]
- Storage: Store the container tightly closed in a dry, cool, and well-ventilated place.[1] Keep it away from incompatible materials such as strong oxidizing agents, reducing agents, bases, and foodstuffs.[1][8]
- Hygiene: Avoid contact with skin, eyes, and clothing.[6] Do not eat, drink, or smoke when using this product.[7] Wash hands thoroughly before breaks and after handling.[3]
- Dust and Aerosol Prevention: Avoid the formation of dust and aerosols during handling.[1]

### Disposal Plan:

- Waste Collection: Dispose of contents and containers in accordance with local, regional, national, and international regulations.[9] Keep the chemical in suitable, closed containers for disposal.[1]
- Disposal Method: The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[1] Do not discharge into sewer systems or contaminate water, foodstuffs, feed, or seed.[1]
- Contaminated Packaging: Containers can be triple-rinsed and offered for recycling or reconditioning.[1] Alternatively, puncture the packaging to make it unusable and dispose of it in a sanitary landfill.[1]

# Emergency Procedures

## First Aid Measures:

- In case of eye contact: Immediately rinse with pure water for at least 15 minutes and consult a doctor.[1]
- In case of skin contact: Take off contaminated clothing immediately and wash the affected area with soap and plenty of water. Consult a doctor.[1]
- If inhaled: Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[1]
- If swallowed: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[1]

## Accidental Release Measures:

In the event of a spill, follow the workflow outlined below.

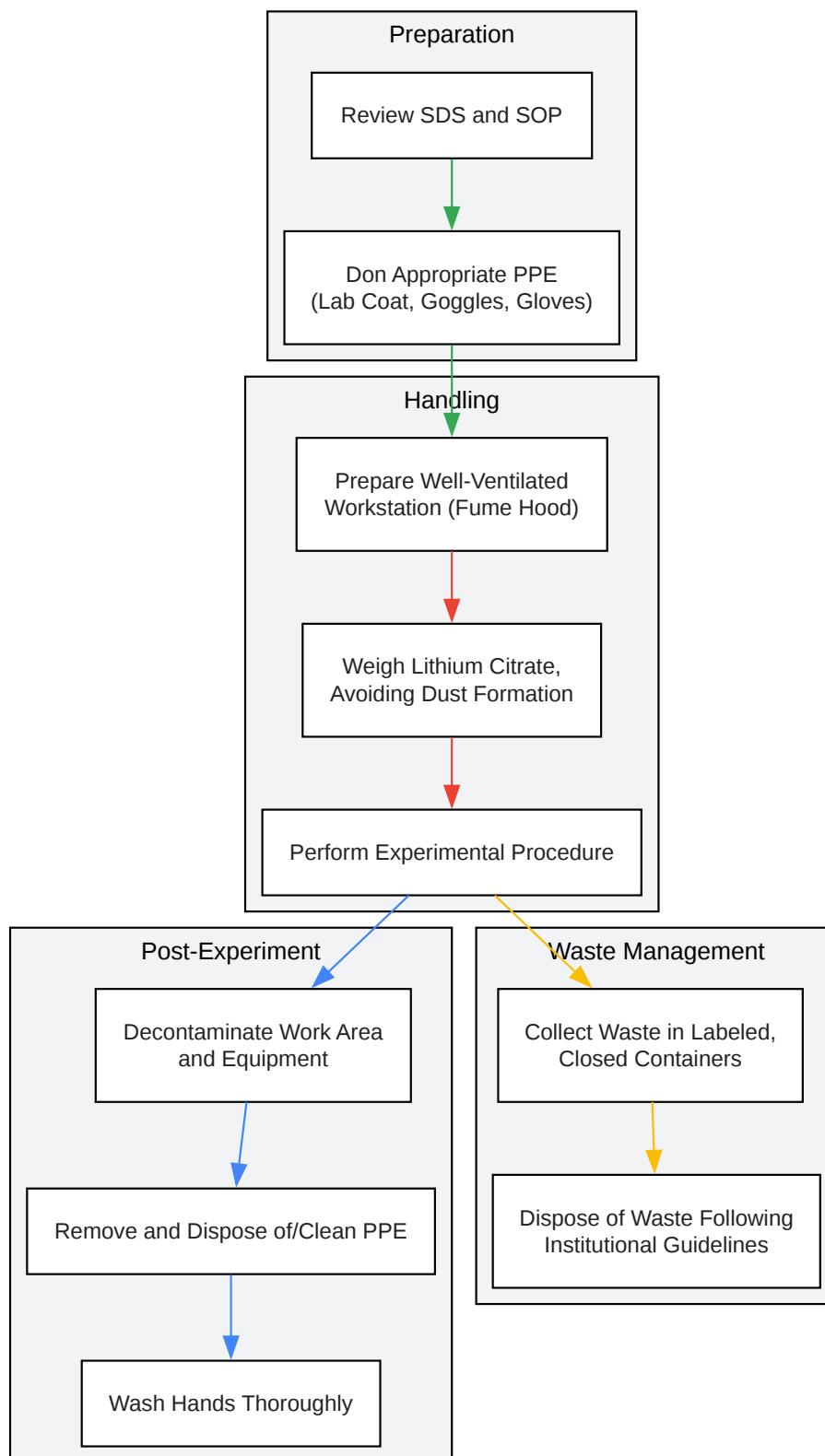


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Caption: Workflow for handling a **Lithium Citrate** spill.

# Standard Operating Procedure

The following diagram outlines the standard operating procedure for the routine use of **Lithium Citrate** in a laboratory setting.

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Caption: Standard operating procedure for **Lithium Citrate**.

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